

Technical Guide: trans-2-Piperidin-1-ylcyclopentanol

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Compound of Interest

Compound Name: *trans-2-Piperidin-1-ylcyclopentanol*

Cat. No.: *B2517541*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound **trans-2-Piperidin-1-ylcyclopentanol** is not readily commercially available and does not have a registered CAS number at the time of this publication. This guide provides a comprehensive overview of its synthesis, characterization, and potential biological significance based on established chemical principles and data from analogous compounds.

Introduction

trans-2-Piperidin-1-ylcyclopentanol is a vicinal amino alcohol derivative of cyclopentane. This class of compounds, characterized by a hydroxyl group and an amino group on adjacent carbon atoms in a trans configuration, serves as a valuable scaffold in medicinal chemistry. The incorporation of a piperidine ring, a common motif in many pharmaceuticals, suggests that this molecule may exhibit interesting biological activities. The piperidine moiety can influence a compound's lipophilicity, basicity, and ability to interact with biological targets, potentially enhancing its pharmacokinetic and pharmacodynamic properties.

This technical guide outlines a proposed synthetic route for **trans-2-Piperidin-1-ylcyclopentanol**, detailed protocols for its purification and characterization, and a discussion of its potential biological applications based on the activities of structurally related molecules.

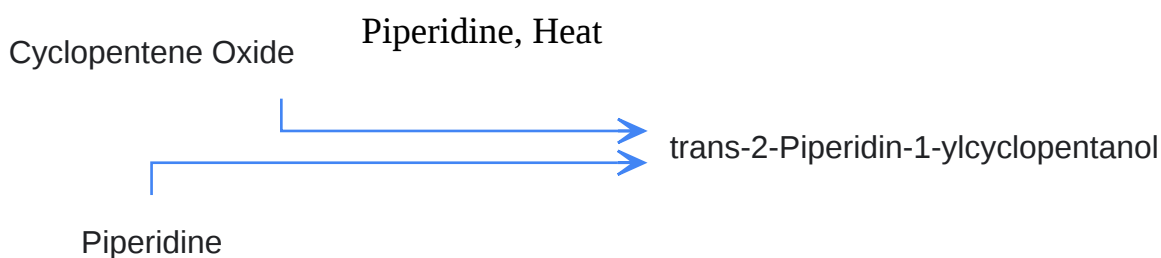
Chemical Information

Property	Value
IUPAC Name	trans-2-(Piperidin-1-yl)cyclopentan-1-ol
Molecular Formula	C ₁₀ H ₁₉ NO
Molecular Weight	169.26 g/mol
Canonical SMILES	C1CCC(N(C1)C2CCCC2O)CC1
CAS Number	Not available

Proposed Synthesis

The most direct and efficient synthetic route to **trans-2-Piperidin-1-ylcyclopentanol** is the nucleophilic ring-opening of cyclopentene oxide with piperidine. This reaction is an SN2 type mechanism where the nitrogen atom of piperidine attacks one of the electrophilic carbon atoms of the epoxide ring, leading to the formation of the trans product.

Overall Reaction:



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Figure 1: Proposed synthesis of **trans-2-Piperidin-1-ylcyclopentanol**.

Detailed Experimental Protocol

Materials:

- Cyclopentene oxide (1.0 eq)
- Piperidine (1.2 eq)

- Ethanol (as solvent)
- Diethyl ether
- Anhydrous magnesium sulfate
- Saturated aqueous sodium bicarbonate solution
- Brine

Procedure:

- To a solution of cyclopentene oxide (1.0 eq) in ethanol, add piperidine (1.2 eq) dropwise at room temperature with stirring.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Dissolve the residue in diethyl ether and wash with a saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification

The crude **trans-2-Piperidin-1-ylcyclopentanol** can be purified by column chromatography on silica gel.

Experimental Protocol for Purification

Materials:

- Crude **trans-2-Piperidin-1-ylcyclopentanol**
- Silica gel (for column chromatography)

- Hexane
- Ethyl acetate
- Triethylamine

Procedure:

- Prepare a slurry of silica gel in hexane and pack it into a chromatography column.
- Dissolve the crude product in a minimal amount of the eluent.
- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane, containing a small percentage of triethylamine (e.g., 1-2%) to prevent tailing of the amine on the acidic silica gel.
- Collect the fractions and analyze them by TLC.
- Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield purified **trans-2-Piperidin-1-ylcyclopentanol**.

Characterization

The structure and purity of the synthesized compound should be confirmed by various spectroscopic methods.

Expected Spectroscopic Data

Technique	Expected Observations
^1H NMR	Signals corresponding to the piperidine ring protons, cyclopentane ring protons, a methine proton adjacent to the hydroxyl group (CH-OH), and a methine proton adjacent to the piperidine nitrogen (CH-N). The coupling constants between the protons on C1 and C2 of the cyclopentane ring will be indicative of the trans configuration.
^{13}C NMR	Ten distinct carbon signals corresponding to the piperidine and cyclopentane rings. The carbons attached to the oxygen and nitrogen atoms will be shifted downfield.
IR Spectroscopy	A broad absorption band in the region of 3300-3600 cm^{-1} due to the O-H stretching of the hydroxyl group. C-H stretching absorptions around 2850-3000 cm^{-1} , and a C-N stretching absorption around 1000-1200 cm^{-1} .
Mass Spectrometry	A molecular ion peak (M^+) corresponding to the molecular weight of the compound (169.26 g/mol). Fragmentation patterns may include the loss of a hydroxyl group or cleavage of the cyclopentane or piperidine rings.

Potential Biological Applications

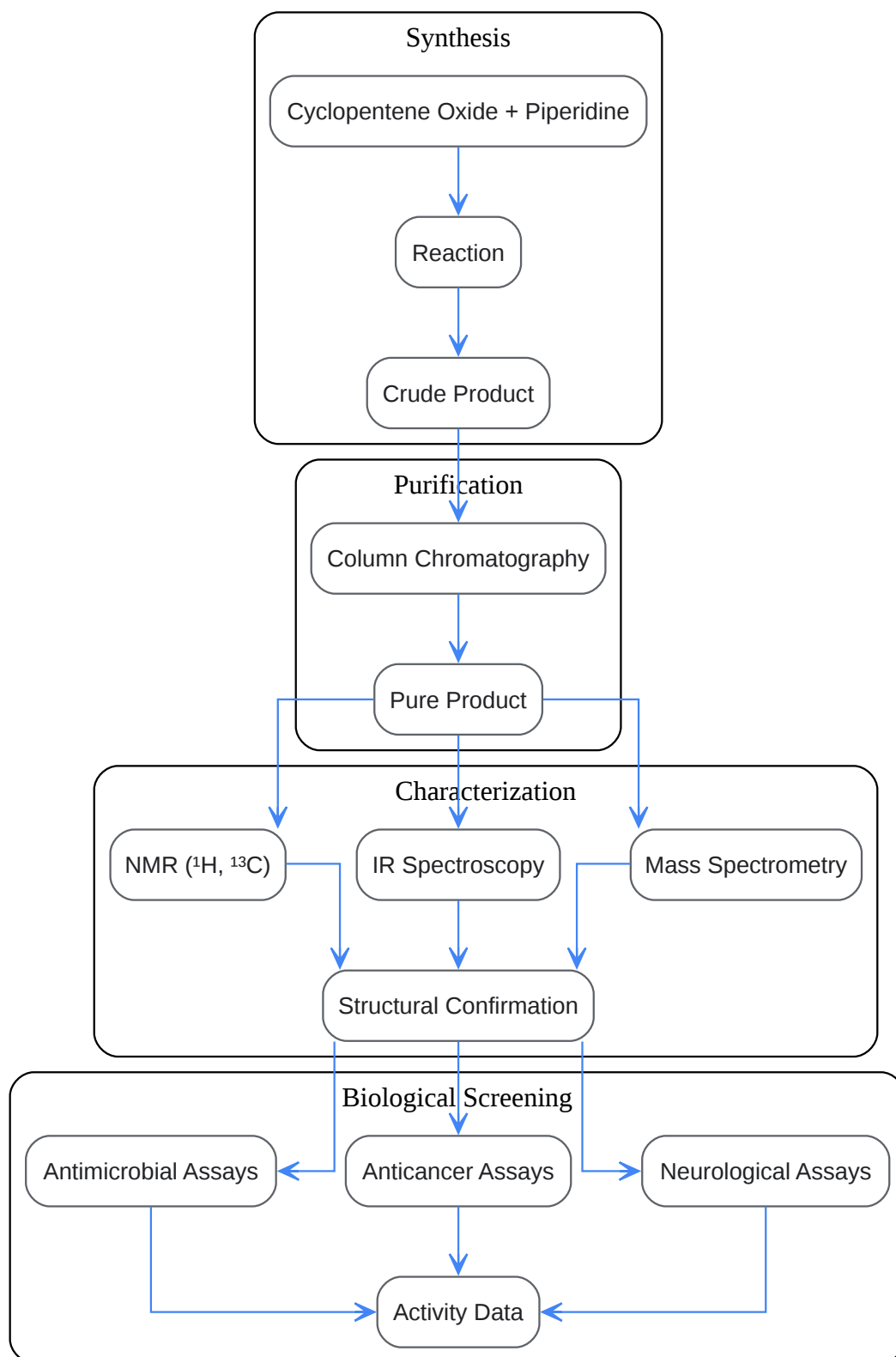
While the specific biological activity of **trans-2-Piperidin-1-ylcyclopentanol** has not been reported, the structural motifs present in the molecule suggest several potential areas of pharmacological interest.

- **Antimicrobial Activity:** Many piperidine derivatives have been shown to possess antibacterial and antifungal properties. The combination of the piperidine ring and the amino alcohol functionality could lead to compounds with antimicrobial efficacy.

- **Anticancer Activity:** The piperidine scaffold is a key component in numerous anticancer drugs. Derivatives of 2-aminocyclopentanol have also been investigated for their potential as anticancer agents.
- **Neurological Activity:** The piperidine nucleus is a common feature in many centrally acting drugs. The structural similarity to known neuromodulators suggests that **trans-2-Piperidin-1-ylcyclopentanol** could be explored for its effects on the central nervous system.

Experimental and Logical Workflows

The following diagram illustrates the overall workflow from synthesis to characterization and potential biological screening of **trans-2-Piperidin-1-ylcyclopentanol**.



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Figure 2: Workflow for synthesis, purification, characterization, and screening.

- To cite this document: BenchChem. [Technical Guide: trans-2-Piperidin-1-ylcyclopentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2517541#trans-2-piperidin-1-ylcyclopentanol-cas-number]

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